

Acetophenone: A Technical Overview

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Compound Focus: Acetophenone

Cat. No.: S12860244

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Acetophenone (CAS 98-86-2), also known as methyl phenyl ketone, is a simple aromatic ketone. It is a colorless, flammable liquid with a sweet, pungent odor, boiling at 201–202 °C, and is used in fragrances, as an industrial solvent, and an intermediate in pharmaceutical and resin industries [1].

Properties and Synthesis

The following table summarizes the basic physicochemical properties of acetophenone:

Property	Description / Value
CAS Registry Number	98-86-2 [1]
IUPAC Name	Acetophenone (also Methyl phenyl ketone) [1]
Molecular Formula	Information missing from search results - C ₈ H ₈ O (inferred from structure)
Physical State	Colorless liquid [1]
Boiling Point	201–202 °C [1]
Odor	Sweet, pungent [1]
Key Applications	Fragrance ingredient, industrial solvent, pharmaceutical intermediate [1]

The first synthesis was reported in 1857 by the French chemist Charles, who prepared it by treating benzoyl chloride with methyl zinc or by distilling a mixture of calcium benzoate and calcium acetate [1]. The first industrial synthesis used the Friedel-Crafts acylation of benzene with acetic anhydride in 1925 [1]. **Hydroxyacetophenones** are particularly important as versatile building blocks for specialty polymers, pharmaceuticals, and fine chemicals [2].

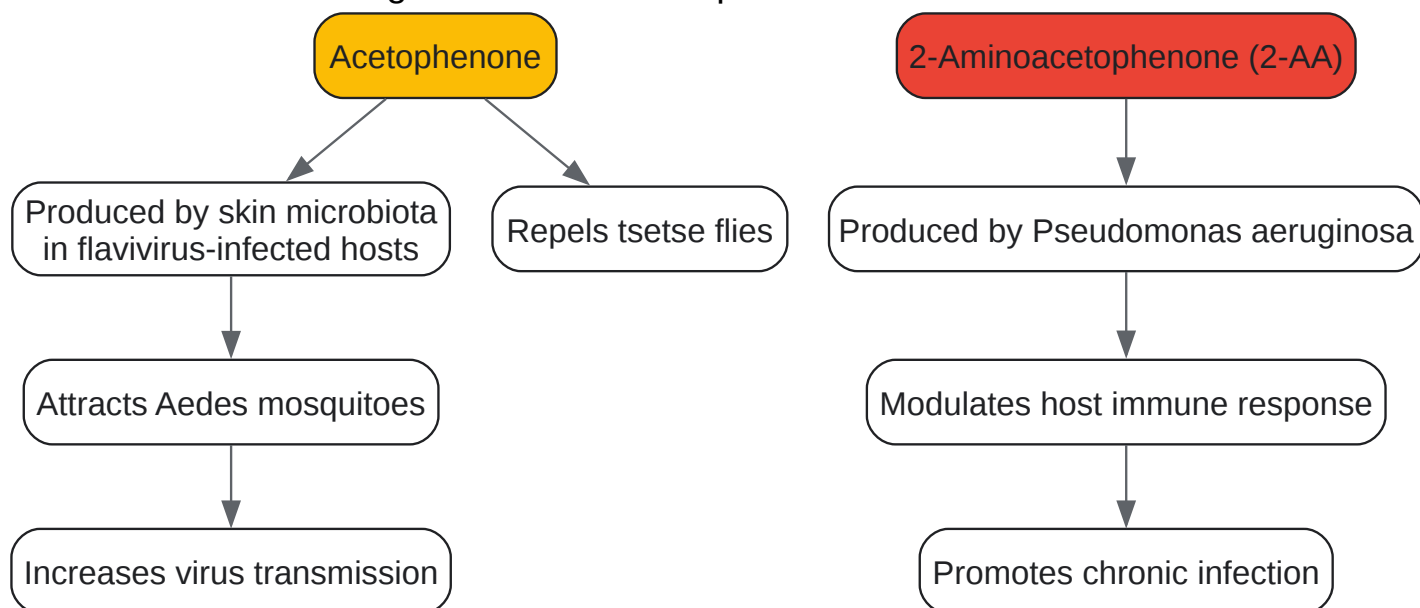
Biological and Allelochemical Properties

Acetophenone functions as a semiochemical (a message-carrying molecule) in complex interactions between various organisms [1].

- **Role in Disease Transmission:** Skin commensal bacteria in hosts infected with flaviviruses (such as dengue and Zika) produce elevated levels of acetophenone. This volatile compound acts as a potent attractant for *Aedes* mosquitoes, enhancing virus transmission [1].
- **Plant-Insect Interactions:** Acetophenone and its simple derivatives can function as both attractants and repellents for different insect species. For example, while acetophenone attracts *Aedes* mosquitoes, it acts as an effective repellent for tsetse flies, the vector for African trypanosomiasis (sleeping sickness) [1].
- **Immunomodulation by a Derivative:** The derivative **2-aminoacetophenone (2-AA)** is a quorum-sensing molecule produced by the opportunistic pathogen *Pseudomonas aeruginosa*. It modulates host immune responses by activating pathways like MAPKs and NF- κ B, while also triggering mechanisms that dampen inflammation. This immunomodulation promotes host tolerance to the infection, facilitating chronic bacterial persistence [3].

The diagram below summarizes the multifaceted biological roles of acetophenone and its derivatives.

Biological Roles of Acetophenone and Derivatives



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Biological roles of acetophenone and 2-aminoacetophenone

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